

Technical Data Summary: C₁₀H₁₃NO₂

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butyl-4-nitrobenzene

CAS No.: 20651-75-6

Cat. No.: B1266289

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: Molecular Weight and Physicochemical Properties of C₁₀H₁₃NO₂ (Phenacetin).

This document provides a concise summary of the key chemical and physical properties of the compound with the molecular formula C₁₀H₁₃NO₂, commonly known as Phenacetin.

Molecular and Physical Properties

The molecular weight of C₁₀H₁₃NO₂ has been determined through various sources. The compound is a white, crystalline solid and was formerly used as an analgesic and antipyretic medication.^[1]

Property	Value	Source
Molecular Formula	C10H13NO2	Multiple Sources
Molecular Weight	179.22 g/mol	[2][3][4]
Alternate Molecular Weight	179.2157 g/mol	[5]
CAS Registry Number	62-44-2	[5]
Appearance	White crystalline solid	[1][6]
Melting Point	133-136 °C	[6]
Synonyms	Phenacetin, p-Acetophenetidide, N-(4-Ethoxyphenyl)acetamide	[2][7]

Chemical Structure and Identification

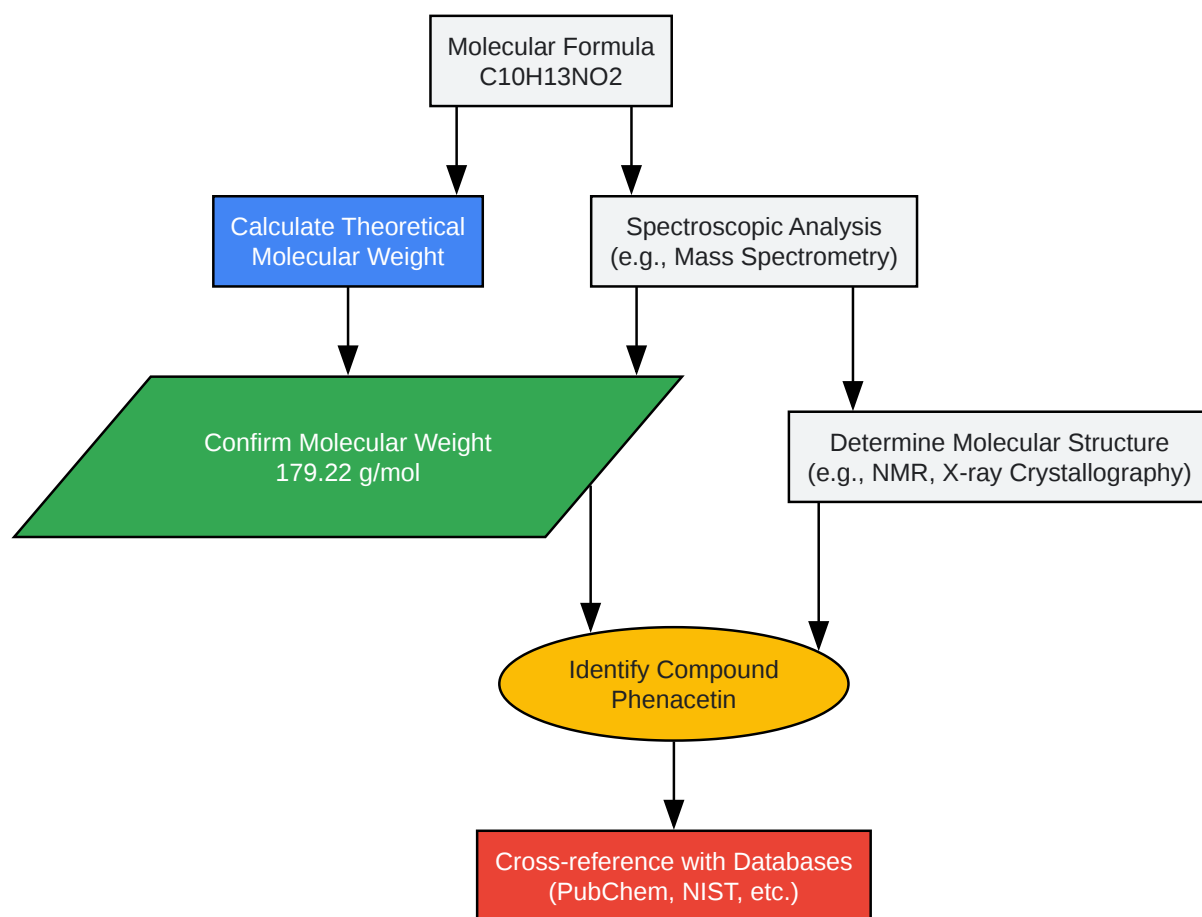
Phenacetin is an acetamide in which one of the hydrogens attached to the nitrogen is substituted by a 4-ethoxyphenyl group.[1][2]

IUPAC Name: N-(4-ethoxyphenyl)acetamide[2]

The determination of molecular weight for a known compound like C10H13NO2 is typically a standard calculation based on atomic masses and confirmed by mass spectrometry. As this is a fundamental property, detailed experimental protocols for its determination are not typically published in research papers but are based on established principles.

The molecular formula C10H13NO2 represents a specific chemical compound, not a biological signaling pathway. Therefore, a diagrammatic representation of a signaling pathway is not relevant to this topic.

The following diagram illustrates the logical flow for identifying and characterizing the compound C10H13NO2.



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Caption: Workflow for the identification and characterization of C10H13NO2.

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References

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